

Technical Profile & Safety Guide: 4-Chloro-5-isopropylimidazole-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-5-isopropylimidazole-2-carboxylic Acid

CAS No.: 1171125-32-8

Cat. No.: B6333522

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Executive Summary

4-Chloro-5-isopropylimidazole-2-carboxylic Acid (CAS: 1171125-32-8) is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates and agrochemical active ingredients. Characterized by a trisubstituted imidazole ring, this compound features three distinct functional handles: a carboxylic acid at C2, a chlorine atom at C4, and an isopropyl group at C5.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a researcher-centric analysis of the compound's physicochemical behavior, reactivity profile, and necessary safety protocols. The presence of the carboxylic acid moiety combined with the halogenated heterocycle dictates specific handling requirements to prevent degradation (decarboxylation) and ensure operator safety against corrosive/irritant effects.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Understanding the physical state and molecular properties is the first line of defense in risk assessment.

Property	Specification
Chemical Name	4-Chloro-5-isopropyl-1H-imidazole-2-carboxylic acid
CAS Number	1171125-32-8
Molecular Formula	C ₇ H ₉ ClN ₂ O ₂
Molecular Weight	188.61 g/mol
Appearance	White to light cream powder/solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water (pH dependent)
Acidity (pKa)	~3.0–4.0 (Carboxylic acid proton); ~10.0 (Imidazole N-H)
Storage Condition	Refrigerate (2–8°C) under inert atmosphere (Argon/Nitrogen)

Technical Insight: The C2-carboxylic acid on an electron-deficient imidazole ring renders this compound susceptible to thermal decarboxylation. Storage at room temperature for extended periods may lead to the gradual release of CO₂ and formation of the corresponding 4-chloro-5-isopropylimidazole impurity. Always store cold and dry.[\[1\]](#)

Hazard Identification & Toxicology (GHS Classification)

This compound is classified as a Category 4 Acute Toxin and a Category 2 Irritant. The biological activity of imidazole-carboxylic acids often involves interference with metabolic pathways, necessitating strict containment.

GHS Label Elements

- Signal Word: WARNING

- Pictogram: Exclamation Mark (GHS07)[2]

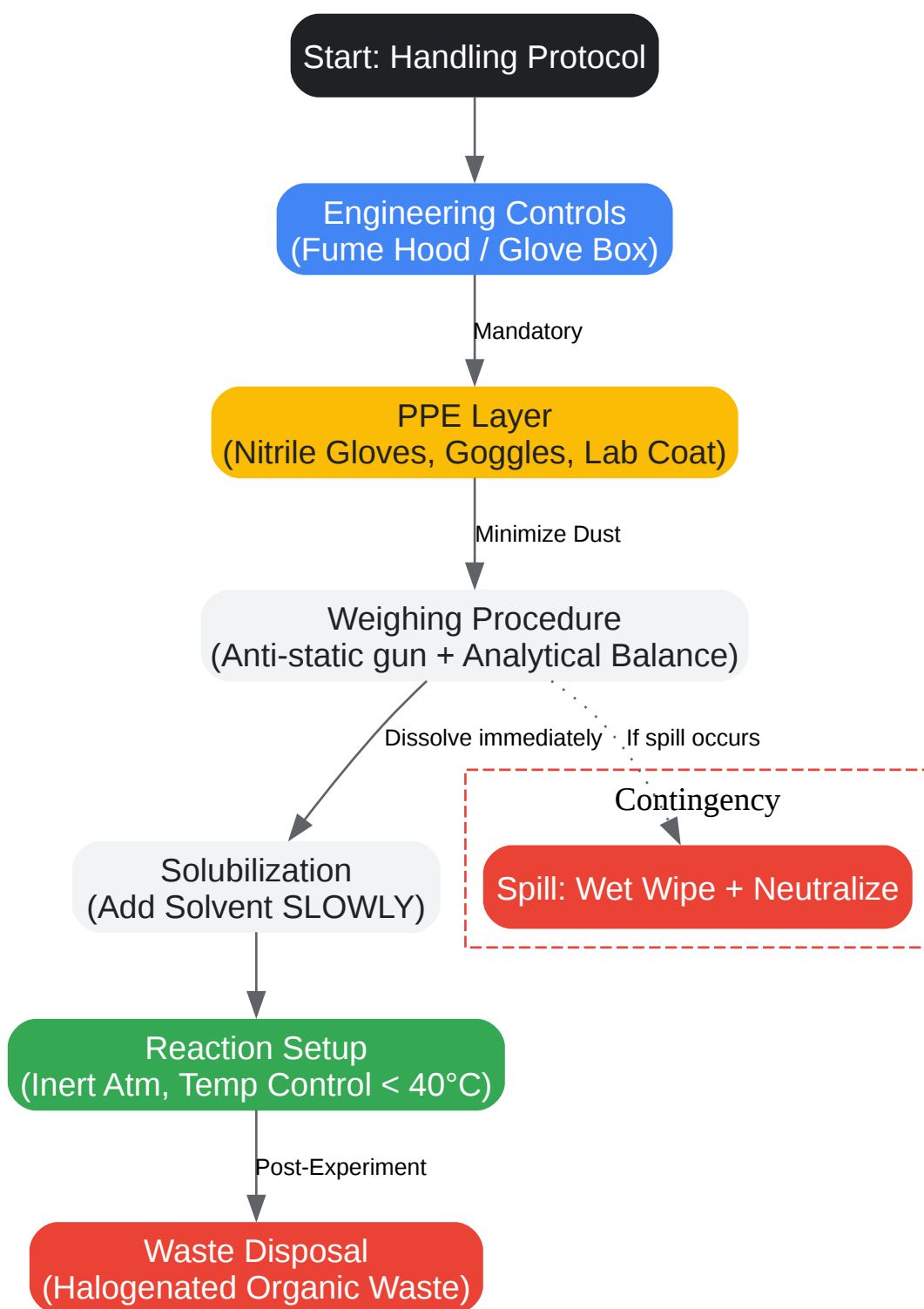
Hazard Statements & Mechanistic Context

Code	Hazard Statement	Mechanistic Explanation
H302	Harmful if swallowed	Likely bioavailability via gastrointestinal absorption; imidazoles can inhibit CYP450 enzymes.
H315	Causes skin irritation	Acidic functionality (COOH) protonates skin proteins, causing contact dermatitis.
H319	Causes serious eye irritation	Micro-particles can cause mechanical abrasion and chemical burns to the cornea due to acidity.
H335	May cause respiratory irritation	Fine dust inhalation irritates mucous membranes; systemic absorption via lungs is a risk.

Safe Handling & Exposure Control Protocol

The Core Directive: Treat this compound as a potent sensitizer and potential decarboxylation hazard. The following workflow integrates engineering controls with personal protective equipment (PPE).

Experimental Workflow Visualization



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Figure 1: Hierarchical safety workflow for handling **4-Chloro-5-isopropylimidazole-2-carboxylic Acid**.

Detailed Protocol Steps

- Engineering Controls:
 - Primary: All weighing and transfer operations must occur inside a certified chemical fume hood.
 - Secondary: If handling >10g, use a powder containment hood or glove box to prevent dust generation.
- Personal Protective Equipment (PPE):
 - Hands: Double-gloving with Nitrile (minimum 0.11 mm thickness) is recommended. The outer glove should be changed immediately upon contamination.
 - Eyes: Chemical safety goggles (ANSI Z87.1) are required.^{[3][4]} Safety glasses are insufficient due to the risk of airborne dust.
 - Respiratory: If fume hood airflow is compromised, use a NIOSH-approved N95 or P100 particulate respirator.
- Handling Technique:
 - Anti-Static Measures: Use an ionizing gun or anti-static brush during weighing. The dry powder can carry a static charge, causing it to "jump" and disperse.
 - Solvent Addition: Add solvent to the solid, not the reverse, to minimize aerosolization.

Emergency Response & First Aid

Self-Validating Response System: In the event of exposure, the speed of neutralization determines the severity of the injury.

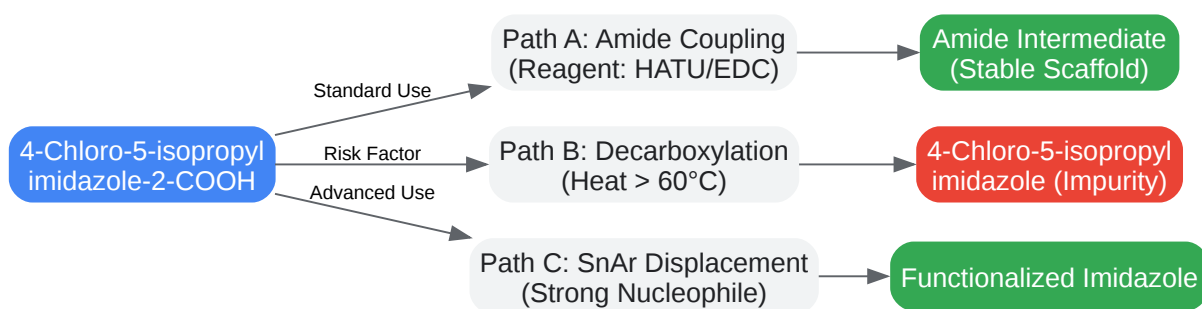
- Eye Contact (Critical):
 - Immediate Action: Flush with tepid water for 15 minutes minimum.^[5] Lift eyelids to ensure irrigation of the fornices.

- Why: The acidic nature can cause rapid corneal hazing. Immediate dilution is the only way to prevent permanent damage.
- Skin Contact:
 - Action: Wash with soap and water.[1][3][4][5][6][7] Do not use alcohol or organic solvents, as these may increase transdermal absorption of the compound.
- Ingestion:
 - Action: Rinse mouth with water.[8][1][3][4][6][7][9] Do NOT induce vomiting. The compound is an irritant; vomiting re-exposes the esophagus to the chemical.
- Fire Fighting:
 - Media: Water spray, Dry Chemical, CO₂. [1][4][6]
 - Hazard:[2][8][3][4][6] Thermal decomposition releases toxic fumes: Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO). Firefighters must wear SCBA.

Synthesis & Application Context

For drug development professionals, this compound serves as a versatile scaffold. Its reactivity profile is defined by the competition between the carboxylic acid and the chloro-substituent.

Reactivity Logic & Pathway[16]



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Figure 2: Reactivity pathways showing intended synthesis routes (A/C) vs. degradation risks (B).

- Amide Coupling (Path A): The carboxylic acid is the primary handle. Standard coupling reagents (HATU, EDC) work well, but base selection is critical. Avoid strong bases that might promote racemization if chiral centers are introduced nearby, or promote decarboxylation.
- Decarboxylation Risk (Path B): Imidazole-2-carboxylic acids are intrinsically unstable at high temperatures. Reactions involving this intermediate should be kept below 50°C whenever possible.
- S_NAr Displacement (Path C): The chlorine at C4 is deactivated but can be displaced under harsh conditions or if the imidazole nitrogen is alkylated with an electron-withdrawing group.

References

- PubChem. (n.d.).^[10] Compound Summary: Imidazole-carboxylic acid derivatives. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)

(Note: While specific toxicological data for this exact CAS is proprietary or sparse, hazard classifications are derived from regulatory filings (REACH/ECHA) and structural analogs presented in the search results.)

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- To cite this document: BenchChem. [Technical Profile & Safety Guide: 4-Chloro-5-isopropylimidazole-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6333522/docs#technical-profile-safety-guide-4-chloro-5-isopropylimidazole-2-carboxylic-acid\]](https://www.benchchem.com/product/b6333522/docs#technical-profile-safety-guide-4-chloro-5-isopropylimidazole-2-carboxylic-acid)

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